

An In-depth Technical Guide to Ethanol-¹⁷O

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethanol-17O

Cat. No.: B1507999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of Ethanol-¹⁷O, a stable isotope-labeled form of ethanol. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, properties, and applications of this unique compound as a tracer in metabolic research, mechanistic studies, and drug discovery.

Introduction to Ethanol-¹⁷O

Ethanol-¹⁷O is a form of ethanol where the common oxygen-16 (¹⁶O) atom in the hydroxyl group is replaced by the stable, heavier isotope oxygen-17 (¹⁷O). As a non-radioactive isotopic tracer, Ethanol-¹⁷O offers a powerful tool for investigating a variety of biological and chemical processes without the complications associated with radioactive isotopes. Its use, in conjunction with analytical techniques such as ¹⁷O Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, allows for the precise tracking of the ethanol molecule and its metabolites in complex biological systems. This guide will detail the properties, synthesis, and potential applications of Ethanol-¹⁷O in scientific research.

Physicochemical Properties of Ethanol-¹⁷O

The incorporation of the ¹⁷O isotope results in a slight increase in the molecular weight of ethanol, while other physical properties remain largely similar to unlabeled ethanol. The following table summarizes the key quantitative data for Ethanol-¹⁷O.

Property	Value
CAS Number	255043-66-4
Linear Formula	$\text{CH}_3\text{CH}_2^{17}\text{OH}$
Molecular Weight	47.07 g/mol (for 100% ^{17}O enrichment)
Isotopic Purity	Commonly available at 20 atom % ^{17}O
Appearance	Colorless liquid
Boiling Point	78 °C
Density	0.798 g/mL at 25 °C
Flash Point	13 °C

Synthesis of Ethanol- ^{17}O

While a variety of methods exist for the synthesis of ethanol, the preparation of isotopically labeled Ethanol- ^{17}O requires a strategic approach to incorporate the ^{17}O isotope efficiently. A common and effective method is the nucleophilic substitution of an ethyl halide with a ^{17}O -labeled hydroxide. The primary source of the ^{17}O isotope is commercially available ^{17}O -enriched water (H_2^{17}O).

Experimental Protocol: Synthesis of Ethanol- ^{17}O from Iodoethane and ^{17}O -labeled Sodium Hydroxide

This protocol describes a two-step synthesis of Ethanol- ^{17}O , starting from ^{17}O -enriched water.

Step 1: Preparation of ^{17}O -labeled Sodium Hydroxide (Na^{17}OH)

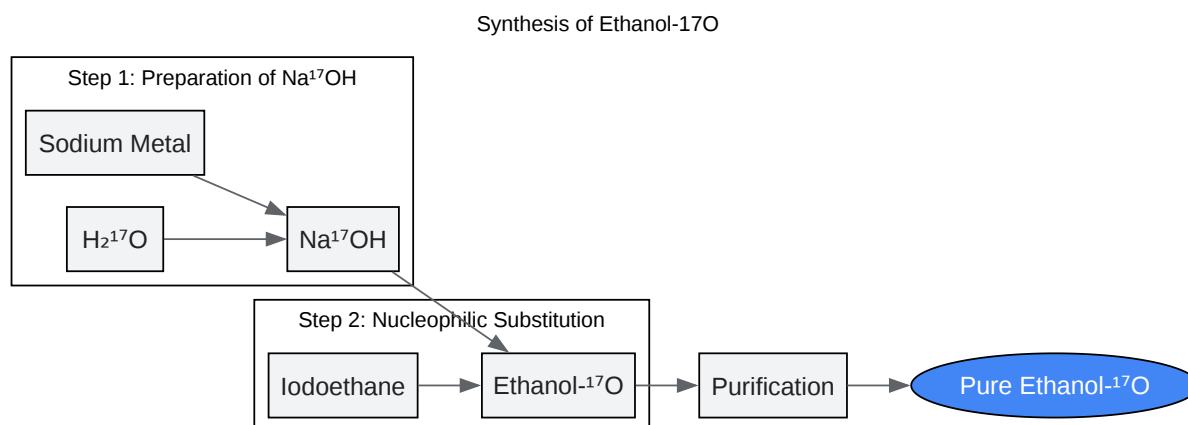
- Reaction Setup:** In a flame-dried, round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon or nitrogen), carefully add a stoichiometric amount of sodium metal to ^{17}O -enriched water (H_2^{17}O) in an appropriate anhydrous solvent (e.g., tetrahydrofuran). The reaction is exothermic and produces hydrogen gas, so appropriate safety precautions must be taken.

- **Reaction Conditions:** The reaction is typically performed at low temperatures (e.g., 0 °C) to control the reaction rate. The mixture is stirred until all the sodium metal has reacted to form a solution or suspension of Na^{17}OH .
- **Solvent Removal:** The solvent can be removed under reduced pressure to yield solid Na^{17}OH , which can be used directly in the next step.

Step 2: Synthesis of Ethanol- ^{17}O

- **Reaction Setup:** In a separate reaction vessel, dissolve the prepared Na^{17}OH in a suitable polar aprotic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Nucleophilic Substitution:** To the solution of Na^{17}OH , add iodoethane ($\text{CH}_3\text{CH}_2\text{I}$) dropwise at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to confirm the consumption of the starting material and the formation of the product.
- **Workup and Purification:** Upon completion of the reaction, the mixture is quenched with water and the product is extracted with a suitable organic solvent (e.g., diethyl ether). The organic layers are combined, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed by distillation. The crude Ethanol- ^{17}O can be further purified by fractional distillation to obtain the final product of high purity.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the two-step synthesis of Ethanol- ^{17}O .

Analytical Characterization: ^{17}O NMR Spectroscopy

^{17}O NMR spectroscopy is a primary analytical technique for the characterization of Ethanol- ^{17}O . Due to the quadrupolar nature of the ^{17}O nucleus (spin $I = 5/2$), the NMR signals can be broad; however, for small molecules like ethanol in solution, the lines are typically sharp enough for structural elucidation.

- **Chemical Shift:** The ^{17}O chemical shift is highly sensitive to the local electronic environment. For alcohols, the chemical shift of the hydroxyl oxygen typically falls in the range of -50 to +70 ppm relative to H_2O at 0 ppm. The specific chemical shift of Ethanol- ^{17}O will depend on the solvent and temperature.
- **Coupling:** Scalar coupling between ^{17}O and adjacent protons (^1H) can sometimes be observed, providing further structural information.

Applications in Research and Drug Development

While specific published applications of Ethanol- ^{17}O are not yet widespread, its utility as a stable isotope tracer can be inferred from studies using other ^{17}O -labeled compounds and isotopically labeled ethanol. Potential applications include:

Metabolic Tracing Studies

Ethanol- ^{17}O can be used as a tracer to follow the metabolic fate of ethanol in vivo and in vitro. By tracking the incorporation of the ^{17}O label into downstream metabolites using mass spectrometry or ^{17}O NMR, researchers can elucidate the pathways of ethanol metabolism and their regulation.

Investigating Enzyme Mechanisms and Kinetics

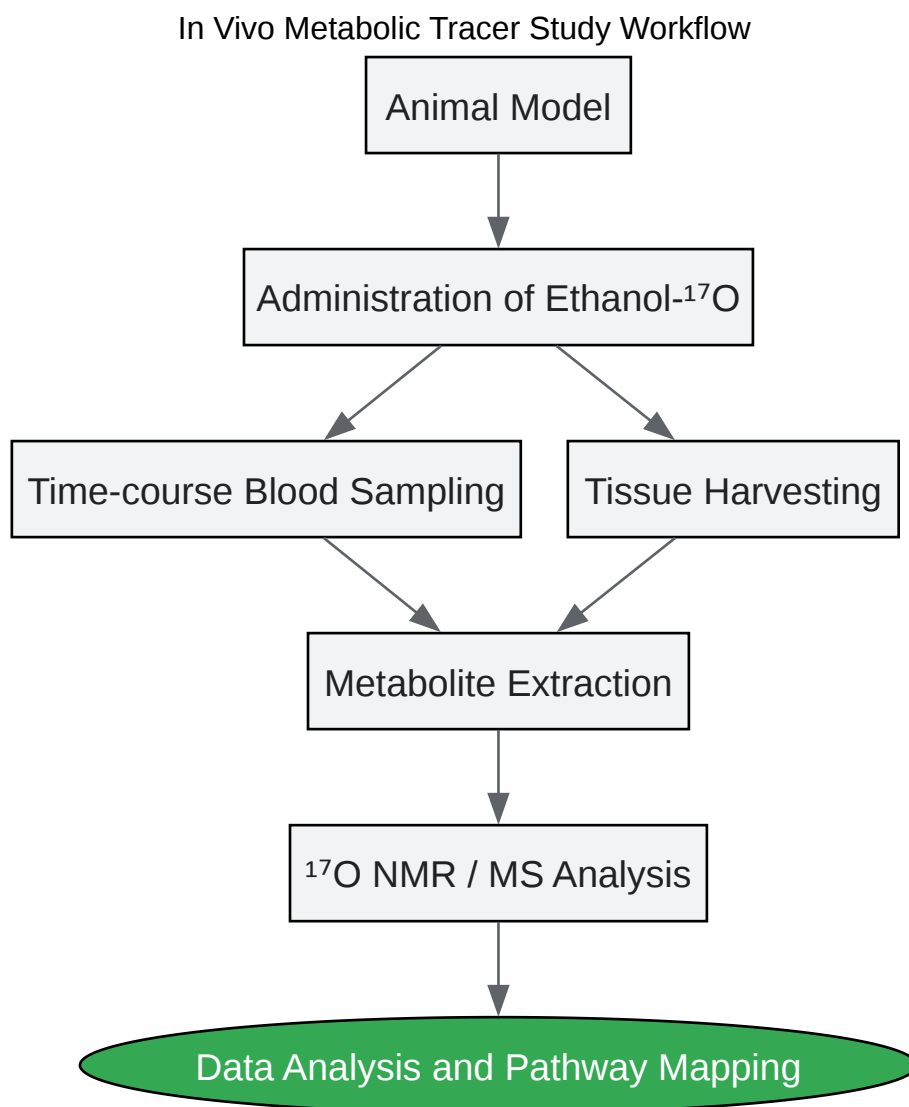
The ^{17}O label can be used to probe the mechanisms of enzymes involved in ethanol metabolism, such as alcohol dehydrogenase and cytochrome P450 enzymes. Kinetic isotope effect (KIE) studies, where the reaction rate of the ^{17}O -labeled substrate is compared to the unlabeled substrate, can provide insights into the rate-determining steps of enzymatic reactions.

Drug Metabolism and Pharmacokinetics (DMPK) Studies

In drug development, understanding the metabolic pathways of new chemical entities is crucial. If a drug candidate is metabolized by oxidation, Ethanol- ^{17}O could be used in conjunction with ^{17}O -labeled water to investigate the source of oxygen atoms in the metabolites. This can help in identifying the specific enzymes responsible for the drug's metabolism.

Hypothetical Experimental Workflow: In Vivo Metabolic Tracer Study

The following diagram illustrates a hypothetical workflow for an in vivo study using Ethanol- ^{17}O to trace ethanol metabolism.



[Click to download full resolution via product page](#)

Caption: A workflow for an in vivo metabolic tracer study using Ethanol-¹⁷O.

Safety and Handling

Ethanol-¹⁷O should be handled with the same precautions as unlabeled ethanol. It is a flammable liquid and should be stored in a cool, well-ventilated area away from ignition sources. Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Conclusion

Ethanol- ^{17}O is a valuable research tool with significant potential in the fields of metabolism, enzymology, and drug development. Its nature as a stable isotope tracer allows for the safe and precise investigation of complex biological and chemical processes. As analytical techniques for detecting stable isotopes continue to advance, the applications of Ethanol- ^{17}O are expected to expand, providing deeper insights into the role of ethanol in health and disease.

- To cite this document: BenchChem. [An In-depth Technical Guide to Ethanol- ^{17}O]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1507999#what-is-ethanol-17o\]](https://www.benchchem.com/product/b1507999#what-is-ethanol-17o)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com